

# 4,4'-Thiobis(6-tert-butyl-m-cresol) synonyms and trade names

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4,4'-Thiobis(6-tert-butyl-m-cresol)

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An In-depth Technical Guide to **4,4'-Thiobis(6-tert-butyl-m-cresol)**: Synonyms, Trade Names, and Applications

## Abstract

This technical guide provides a comprehensive overview of **4,4'-Thiobis(6-tert-butyl-m-cresol)**, a sterically hindered phenolic antioxidant. The guide is intended for researchers, scientists, and drug development professionals who require a detailed understanding of this compound's nomenclature, properties, and applications. We will delve into its various synonyms and trade names, explore its mechanism of action as an antioxidant, and present its key physicochemical properties. Furthermore, this guide will outline a conceptual experimental workflow for evaluating its antioxidant efficacy, providing a practical framework for laboratory investigation.

## Introduction to 4,4'-Thiobis(6-tert-butyl-m-cresol)

**4,4'-Thiobis(6-tert-butyl-m-cresol)** is a non-staining and non-discoloring antioxidant primarily used in the stabilization of plastics, rubber, and oils. Its chemical structure, characterized by two sterically hindered phenol groups linked by a sulfur atom, is key to its function. The bulky tert-butyl groups ortho to the hydroxyl groups enhance its stability and compatibility with various polymers. This compound's primary role is to inhibit or retard oxidation by scavenging free radicals, thereby preventing the degradation of materials exposed to heat, light, and oxygen.

## Chemical Identity: Synonyms and Nomenclature

Accurate identification of chemical compounds is critical in research and development. **4,4'-Thiobis(6-tert-butyl-m-cresol)** is known by a variety of names, which can sometimes lead to confusion. Below is a comprehensive list of its synonyms.

IUPAC Name:

- 4,4'-Thiobis(2-tert-butyl-5-methylphenol)

Common Synonyms:

- **4,4'-Thiobis(6-tert-butyl-m-cresol)**
- 6,6'-Di-tert-butyl-4,4'-thiodi-m-cresol
- 2,2'-Thiobis(4-tert-butyl-6-methylphenol)
- 4,4'-Thiobis(3-methyl-6-tert-butylphenol)
- Bis(4-hydroxy-5-tert-butyl-2-methylphenyl) sulfide
- Phenol, 4,4'-thiobis[2-(1,1-dimethylethyl)-5-methyl-

Chemical Identifiers:

- CAS Number: 96-69-5
- EC Number: 202-525-2
- PubChem CID: 7309
- InChI: InChI=1S/C22H30O2S/c1-13-9-17(23)15(21(3,4)5)11-19(13)25-20-12-16(22(6,7)8)18(24)10-14(20)2/h9-12,23-24H,1-8H3

## Commercial Landscape: Trade Names

In industrial applications, **4,4'-Thiobis(6-tert-butyl-m-cresol)** is marketed under various trade names. It's important to note that some trade names may refer to formulations where this

compound is the primary active ingredient.

- Antioxidant 44TBMC
- Lowinox TBM-6
- Santowhite Crystals
- Vulkanox TBM
- Yoshinox SR

## Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental to its application in any scientific or industrial context.

Property	Value
Molecular Formula	C <sub>22</sub> H <sub>30</sub> O <sub>2</sub> S
Molar Mass	358.54 g/mol
Appearance	White to off-white crystalline powder
Melting Point	160-164 °C
Boiling Point	285 °C at 10 mmHg
Solubility	Insoluble in water; Soluble in acetone, ethanol, and toluene

## Applications and Mechanism of Action

The primary application of **4,4'-Thiobis(6-tert-butyl-m-cresol)** stems from its role as a potent antioxidant.

- Polymer and Rubber Stabilization: It is widely used in the manufacturing of plastics (e.g., polyethylene, polypropylene) and synthetic rubbers to protect them from thermal and oxidative degradation during processing and end-use.

- Oil and Lubricant Additive: It is added to industrial oils and lubricants to prevent oxidation, which can lead to increased viscosity, sludge formation, and corrosion.
- Adhesive and Sealant Formulation: It helps to maintain the stability and performance of adhesives and sealants over time.

The antioxidant mechanism involves the donation of a hydrogen atom from the phenolic hydroxyl group to a free radical, effectively neutralizing it and terminating the radical chain reaction of oxidation. The resulting phenoxy radical is stabilized by the bulky tert-butyl groups, preventing it from initiating new oxidation chains.

## Conceptual Experimental Workflow: Evaluation of Antioxidant Efficacy

For researchers interested in evaluating the antioxidant properties of **4,4'-Thiobis(6-tert-butyl-m-cresol)** or similar compounds, the following conceptual workflow can be adapted.

Objective: To quantify the radical scavenging activity of **4,4'-Thiobis(6-tert-butyl-m-cresol)** using the DPPH (2,2-diphenyl-1-picrylhydrazyl) assay.

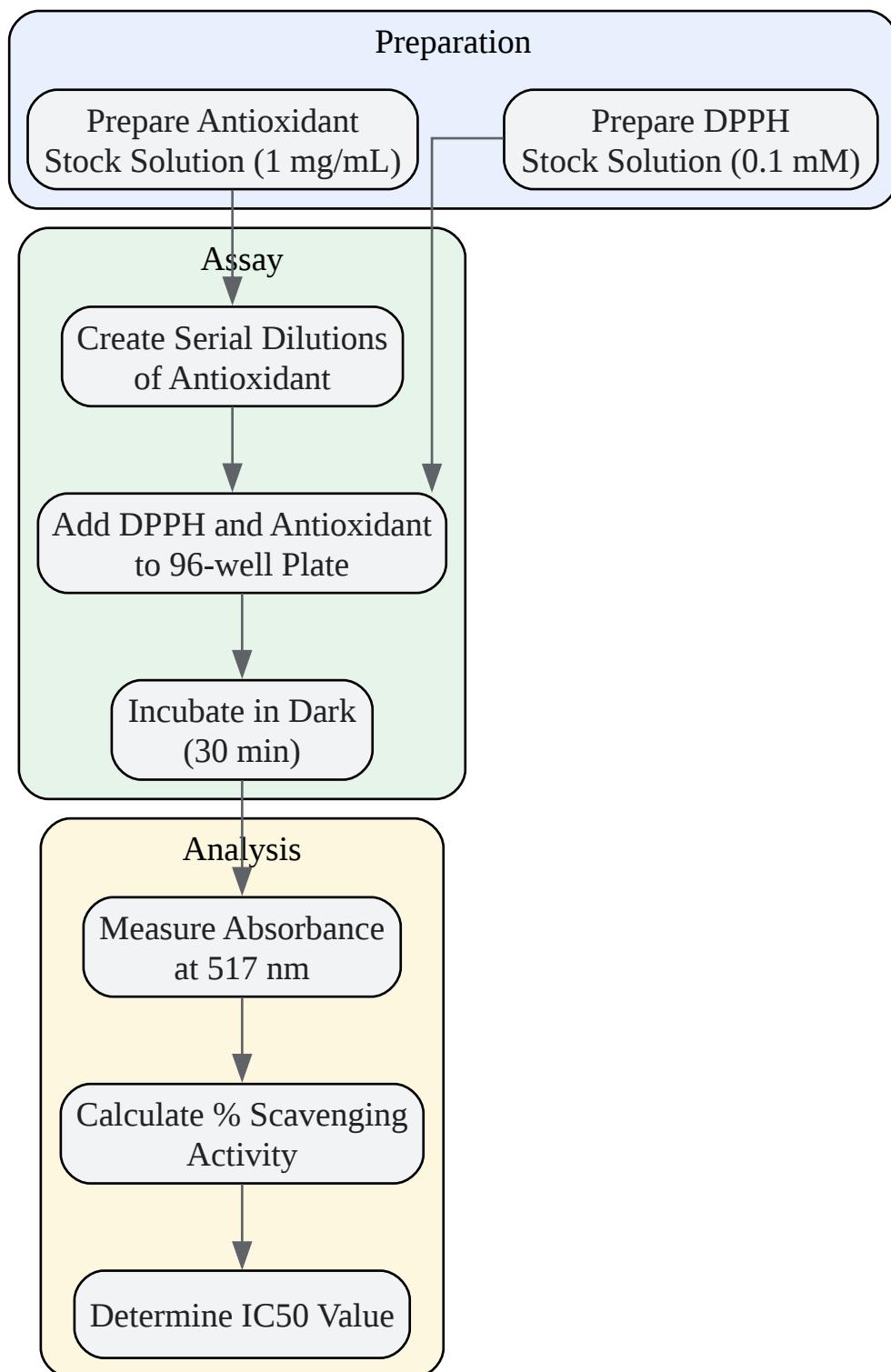
### Methodology:

- Preparation of Stock Solutions:
  - Prepare a stock solution of **4,4'-Thiobis(6-tert-butyl-m-cresol)** in a suitable solvent (e.g., ethanol or methanol) at a concentration of 1 mg/mL.
  - Prepare a stock solution of DPPH in the same solvent at a concentration of 0.1 mM.
- Serial Dilutions:
  - Create a series of dilutions of the antioxidant stock solution to obtain a range of concentrations (e.g., 10, 25, 50, 100, 250 µg/mL).
- Assay Procedure:
  - In a 96-well microplate, add a fixed volume of the DPPH solution to each well.

- Add an equal volume of the different concentrations of the antioxidant solution to the wells.
- Include a control group with the solvent instead of the antioxidant solution.
- Incubate the plate in the dark at room temperature for 30 minutes.

- Data Acquisition:
  - Measure the absorbance of each well at 517 nm using a microplate reader.
- Data Analysis:
  - Calculate the percentage of DPPH scavenging activity for each concentration using the formula: % Scavenging =  $[(\text{Abs\_control} - \text{Abs\_sample}) / \text{Abs\_control}] * 100$
  - Plot the percentage of scavenging activity against the antioxidant concentration to determine the IC50 value (the concentration required to scavenge 50% of the DPPH radicals).

Diagram of Experimental Workflow:

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Caption: Conceptual workflow for evaluating antioxidant efficacy using the DPPH assay.

## Chemical Structure

Caption: Chemical structure of **4,4'-Thiobis(6-tert-butyl-m-cresol)**.

## Conclusion

**4,4'-Thiobis(6-tert-butyl-m-cresol)** is a commercially significant antioxidant with a well-defined role in industrial applications. A thorough understanding of its synonyms, trade names, and physicochemical properties is essential for its proper use in research and manufacturing. The conceptual workflow provided offers a starting point for researchers to investigate its antioxidant capabilities further. As with any chemical compound, it is crucial to consult the safety data sheet (SDS) before handling and to follow appropriate safety protocols.

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## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)